

Application Notes & Protocols: 11-HETE in Lipidomics

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Introduction to 11-Hydroxyeicosatetraenoic Acid (11-HETE)

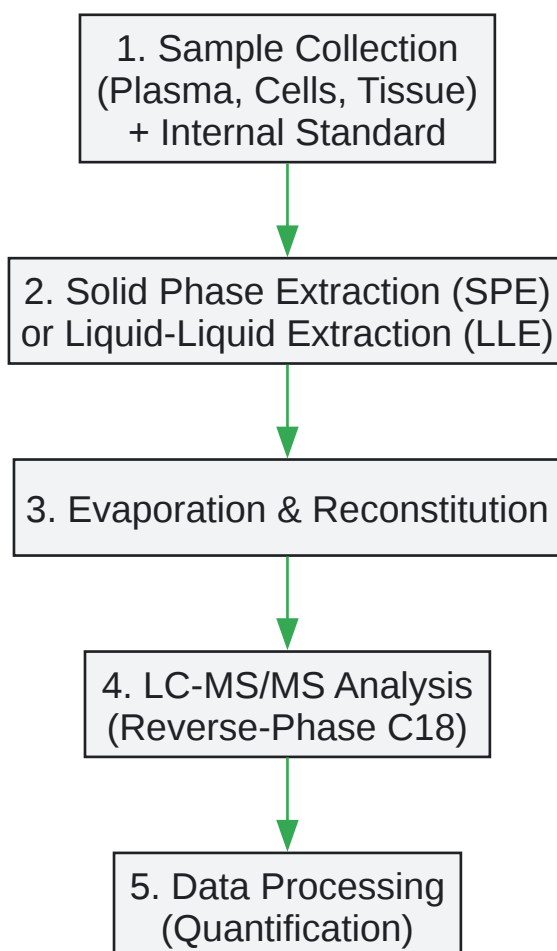
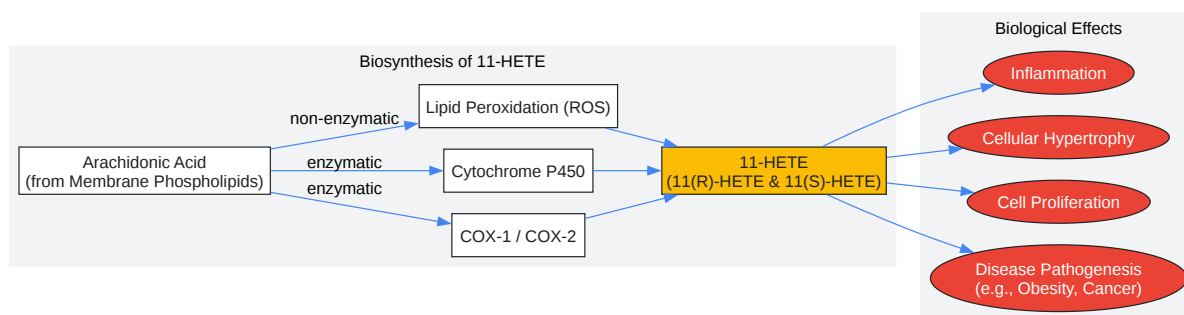
11-Hydroxyeicosatetraenoic acid (11-HETE) is a bioactive lipid mediator derived from the oxygenation of arachidonic acid (AA). As an important member of the eicosanoid family, 11-HETE is involved in a variety of physiological and pathological processes. It is formed through several enzymatic and non-enzymatic pathways, including cyclooxygenases (COX), cytochrome P450 (CYP) enzymes, and lipid peroxidation.[1] The specific stereoisomer produced, 11(R)-HETE or 11(S)-HETE, is dependent on the synthesis pathway and can elicit different biological effects.[2] Due to its role in inflammation, cell signaling, and various diseases, the accurate quantification and study of 11-HETE are of significant interest in lipidomics.[3][4]

Biosynthesis and Signaling Pathways of 11-HETE

11-HETE is synthesized from arachidonic acid released from the cell membrane phospholipids by phospholipase A2.[5][6]

- Cyclooxygenase (COX) Pathway: Both COX-1 and COX-2 can convert arachidonic acid to 11-hydroperoxyeicosatetraenoic acid (11-HpETE), which is then reduced to 11-HETE.[7] Notably, 11-HETE generated by COX enzymes is exclusively in the R-configuration.[7]
- Cytochrome P450 (CYP) Pathway: Certain CYP isoforms can also directly produce 11-HETE from arachidonic acid.[7]
- Non-Enzymatic Lipid Peroxidation: Reactive oxygen species (ROS) can lead to the non-enzymatic oxidation of arachidonic acid, forming a racemic mixture of 11-HETE enantiomers. [1][3] This pathway is often associated with conditions of oxidative stress.

Once produced, 11-HETE can exert its biological effects through various signaling mechanisms. For instance, it has been shown to influence cellular hypertrophy and may be involved in cardiovascular functions.[8][9] Both 11(R)- and 11(S)-HETE have been shown to induce cellular hypertrophic markers in cardiomyocytes.[8] Furthermore, 11-HETE is considered a marker of lipid peroxidation and has been associated with obesity and related metabolic conditions.[3]



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